

Improving the stability of SR12418 in solution

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Compound of Interest

Compound Name: SR12418
Cat. No.: B10861337

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Technical Support Center: SR12418

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use and stability of **SR12418**, a specific synthetic ligand for REV-ERB α and REV-ERB β .

Frequently Asked Questions (FAQs)

Q1: What is **SR12418** and what are its primary applications?

SR12418 is a potent and specific synthetic agonist for the nuclear receptors REV-ERB α and REV-ERB β , with IC₅₀ values of 68 nM and 119 nM, respectively.[1][2] It functions as a transcriptional repressor by enhancing the recruitment of corepressors like the Nuclear Receptor Corepressor (NCoR) and Histone Deacetylase 3 (HDAC3) to the DNA response elements of target genes. This activity makes it a valuable tool for studying the roles of REV-ERB in various physiological processes.

Primary research applications include the investigation of:

- Autoimmune Diseases: **SR12418** has been shown to suppress the development and severity of experimental autoimmune encephalomyelitis (EAE) and colitis in mouse models.[1][3]

- Inflammation: It inhibits the differentiation of pro-inflammatory TH17 cells and the expression of their associated cytokines, such as IL-17A.[3][4]
- Circadian Rhythms: As a modulator of REV-ERB, a core component of the circadian clock, **SR12418** is used to study the regulation of circadian biology.
- Metabolism: REV-ERB plays a significant role in regulating lipid and glucose metabolism, making **SR12418** a relevant compound for metabolic research.[5]

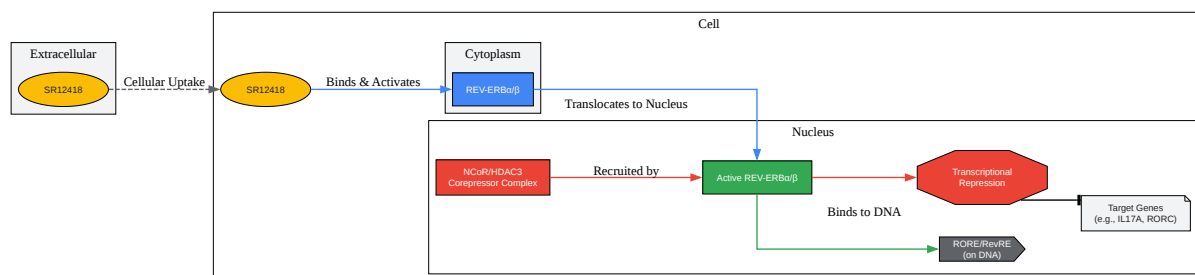
Q2: What are the recommended solvent and storage conditions for **SR12418**?

Proper dissolution and storage are critical for maintaining the stability and activity of **SR12418**.

Parameter	Recommendation
Solubility	Soluble in DMSO. For in vivo studies, common solvent systems are a 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline solution, or a 10% DMSO and 90% Corn Oil solution, both achieving up to 2.5 mg/mL.[1]
Stock Solution Storage	Store aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[1][4]
Freeze-Thaw Cycles	Avoid repeated freeze-thaw cycles to prevent degradation.[1][4]

Q3: What is the mechanism of action of **SR12418**?

SR12418 is an agonist of the REV-ERB α and REV-ERB β nuclear receptors. Upon binding, it enhances the repressive activity of these receptors on their target genes. REV-ERBs lack a transcriptional activation domain and exclusively function to repress gene expression. They achieve this by recruiting corepressor complexes, which include NCoR and HDAC3, to specific DNA sequences known as REV-ERB Response Elements (RevREs) or ROR Response Elements (ROREs) in the promoter regions of target genes. This leads to chromatin condensation and transcriptional silencing. A key pathway affected is the differentiation of TH17 cells, where **SR12418**-activated REV-ERB represses the expression of critical factors like ROR γ t and IL-17A.[4]



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Caption: SR12418 signaling pathway. (Max Width: 760px)

Troubleshooting Guides

Problem 1: Precipitation or cloudiness observed in the **SR12418** solution.

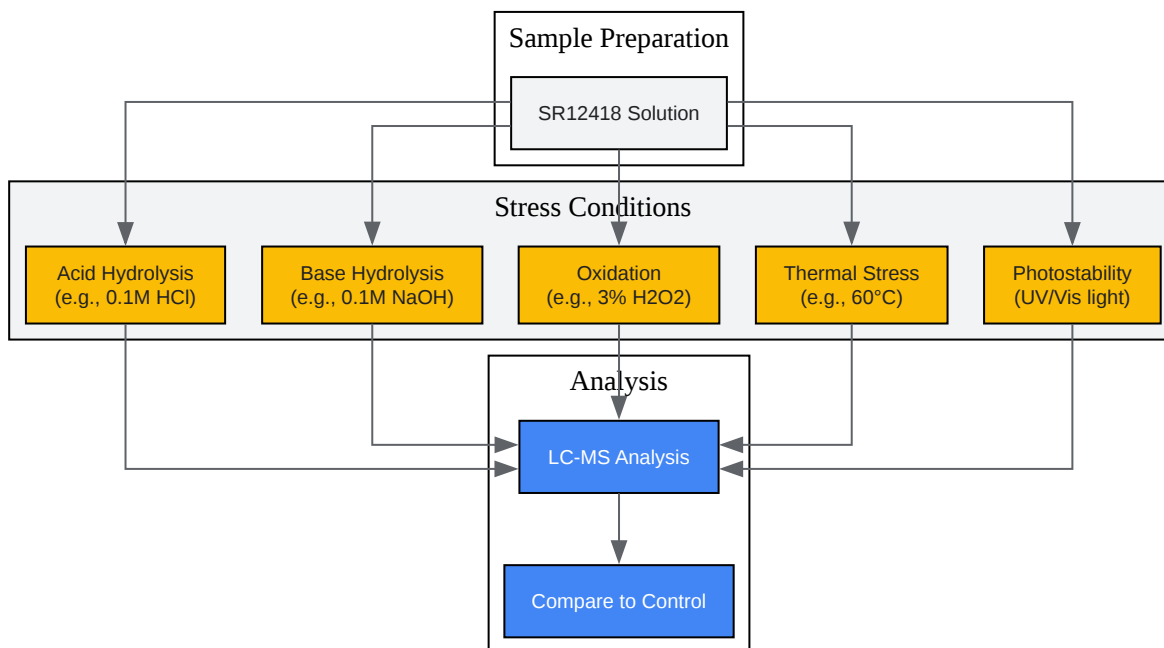
Possible Cause	Troubleshooting Step
Incomplete Dissolution	Gently warm the solution (e.g., in a 37°C water bath) and/or sonicate until the solution becomes clear.[1]
Solvent Incompatibility	Ensure the correct solvent system is being used. For aqueous-based in vivo formulations, the use of co-solvents like PEG300 and surfactants like Tween-80 is recommended.[1]
Low Temperature Storage	If precipitation occurs after refrigeration or freezing, allow the solution to come to room temperature and then warm and/or sonicate as described above before use.
High Concentration	The reported solubility in the recommended in vivo solvent systems is 2.5 mg/mL.[1] Attempting to prepare a more concentrated solution may lead to precipitation.

Problem 2: Suspected degradation or loss of activity of **SR12418**.

While specific degradation pathways for **SR12418** are not extensively published, general principles of small molecule stability can be applied.

Possible Cause	Troubleshooting Step
Improper Storage	SR12418 solutions should be stored at -80°C for long-term (up to 6 months) or -20°C for short-term (up to 1 month) storage. ^[1] Avoid frequent exposure to room temperature.
Repeated Freeze-Thaw Cycles	Aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles. ^{[1][4]}
Hydrolysis	Avoid preparing stock solutions in aqueous buffers for long-term storage. Prepare fresh dilutions from a DMSO stock for each experiment. While not specifically documented for SR12418, many small molecules are susceptible to hydrolysis in aqueous solutions.
Oxidation	While there is no specific data on SR12418's susceptibility to oxidation, it is good practice to store solutions in tightly sealed vials to minimize exposure to air.
Photodegradation	Store stock solutions in amber vials or protect them from light to prevent potential photodegradation.

To assess the stability of your **SR12418** solution, a forced degradation study can be considered as a best practice.



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Caption: Forced degradation study workflow. (Max Width: 760px)

Experimental Protocols

Protocol 1: In Vitro TH17 Cell Differentiation Assay

This protocol details the differentiation of naive CD4⁺ T cells into TH17 cells and the assessment of **SR12418**'s inhibitory effect.

- Cell Isolation: Isolate naive CD4⁺ T cells from the spleens and lymph nodes of mice using standard cell isolation kits.
- Plate Coating: Coat a 96-well plate with anti-CD3 (e.g., 2.5 µg/mL) and anti-CD28 (e.g., 2.0 µg/mL) antibodies overnight at 4°C.
- Cell Seeding: Seed the isolated naive CD4⁺ T cells at a density of 1 x 10⁶ cells/well.

- Differentiation Cocktail: Add a TH17 differentiation cocktail containing anti-IFN- γ , anti-IL-4, IL-6, and TGF- β to the cells.
- **SR12418** Treatment: Add **SR12418** at desired concentrations (e.g., 5 μ M and 10 μ M) or vehicle control (DMSO) to the respective wells.
- Incubation: Culture the cells for 3-4 days at 37°C and 5% CO₂.
- Restimulation (for cytokine analysis): Before analysis, restimulate the cells with PMA and ionomycin in the presence of a protein transport inhibitor (e.g., Brefeldin A or Monensin) for 4-6 hours.
- Analysis: Analyze the differentiation into TH17 cells by flow cytometry for intracellular IL-17A and surface CD4 expression. The expression of the transcription factor ROR γ t can also be assessed.^[1]

Protocol 2: Luciferase Reporter Assay for REV-ERB Activity

This protocol is for assessing the activity of **SR12418** on a REV-ERB responsive reporter gene.

- Cell Seeding: Seed HEK293T cells in a 96-well plate at a density that will result in 70-80% confluency at the time of transfection.
- Transfection: Co-transfect the cells with a REV-ERB α or REV-ERB β expression vector and a reporter plasmid containing a REV-ERB responsive element driving the expression of a luciferase gene (e.g., a Bmal1-luciferase reporter). A constitutively expressed Renilla luciferase vector should also be co-transfected for normalization.
- **SR12418** Treatment: After 24 hours, replace the medium with fresh medium containing **SR12418** at various concentrations or a vehicle control.
- Incubation: Incubate the cells for an additional 24 hours.
- Cell Lysis: Lyse the cells using a passive lysis buffer.
- Luminometry: Measure the firefly and Renilla luciferase activities using a dual-luciferase reporter assay system according to the manufacturer's instructions.

- Data Analysis: Normalize the firefly luciferase activity to the Renilla luciferase activity. The results should show a dose-dependent decrease in luciferase activity in the presence of **SR12418**, indicating repression of the reporter gene.[1]

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